

Personal protective equipment for handling PB17-026-01

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Compound of Interest

Compound Name: PB17-026-01

Cat. No.: B12389998

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Essential Safety and Handling Guide for PB17-026-01

This document provides crucial safety and logistical information for the handling and disposal of **PB17-026-01**, a potent allosteric SHP2 inhibitor. The following procedures are based on established best practices for managing halogenated organic compounds and benzenesulfonamide derivatives, in the absence of a specific Safety Data Sheet (SDS) for **PB17-026-01**.

Hazard Assessment and Safety Data

While a specific SDS for **PB17-026-01** is not publicly available, data for structurally similar compounds, such as 4-chloro-N-(2,3-dichlorophenyl)benzenesulfonamide, can provide an indication of potential hazards.

Quantitative Hazard Data Summary (for a Structurally Similar Compound)

Hazard Classification	GHS Category
Acute toxicity, oral	Category 4
Serious eye damage/eye irritation	Category 2

Note: This data is for 4-chloro-N-(2,3-dichlorophenyl)benzenesulfonamide and should be used as a precautionary guide for handling **PB17-026-01**.

Personal Protective Equipment (PPE) and Handling Protocol

Adherence to a strict handling protocol is essential to minimize exposure and ensure a safe laboratory environment.

Engineering Controls:

- **Ventilation:** All handling of **PB17-026-01**, particularly when in powdered form, must be conducted in a well-ventilated area.^{[1][2]} A certified chemical fume hood is required for procedures that may generate dust or aerosols.^[3]
- **Safety Stations:** An eyewash station and safety shower must be readily accessible in the immediate work area.

Personal Protective Equipment (PPE):

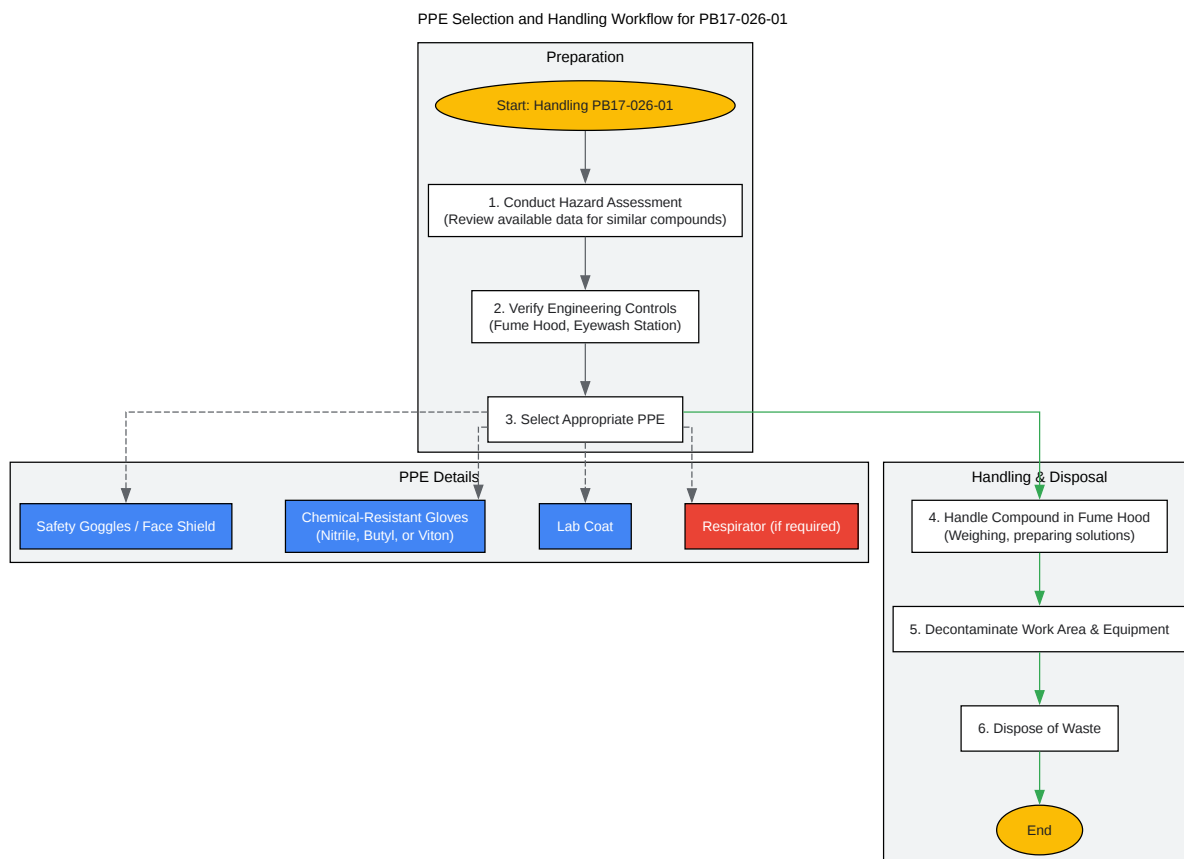
- **Eye and Face Protection:** Wear chemical safety goggles with side shields or a full-face shield.^{[1][3]} Standard safety glasses are not sufficient.
- **Skin Protection:**
 - **Lab Coat:** A full-length, buttoned lab coat must be worn to prevent skin exposure.
 - **Gloves:** Disposable, chemical-resistant gloves are mandatory. Nitrile gloves are a suitable choice for general handling and incidental contact.^{[4][5]} For prolonged contact or handling of solutions containing **PB17-026-01**, consider gloves with higher resistance to halogenated hydrocarbons, such as Viton or butyl rubber.^{[4][5]} Always inspect gloves for tears or punctures before use and change them immediately if contamination occurs.^{[3][4]} Never reuse disposable gloves.^[4]
- **Respiratory Protection:** If working outside of a fume hood or if dust generation is unavoidable, a NIOSH-approved particulate respirator (e.g., N95) should be used.^[1]

Hygiene Practices:

- Avoid all personal contact with the compound, including inhalation and contact with skin and eyes.[\[1\]](#)
- Wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory.[\[1\]](#)[\[6\]](#)
- Do not eat, drink, or smoke in areas where **PB17-026-01** is handled or stored.[\[6\]](#)
- Contaminated work clothing should be laundered separately from other clothing before reuse.[\[1\]](#)

Procedural Workflow for Handling PB17-026-01

The following diagram outlines the essential steps and decision-making process for safely handling **PB17-026-01**.



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Caption: Logical workflow for the safe handling and disposal of **PB17-026-01**.

Disposal Plan

Proper disposal of **PB17-026-01** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Collection:

- Solid Waste:
 - Collect excess solid **PB17-026-01**, contaminated gloves, weigh boats, and other disposable labware in a dedicated, clearly labeled, and sealed hazardous waste container. [\[1\]](#)
- Liquid Waste:
 - Solutions containing **PB17-026-01** should be collected in a separate, sealed, and appropriately labeled hazardous waste container.
 - Do not pour solutions down the drain. [\[3\]](#)[\[7\]](#)

Disposal Procedure:

- All waste must be disposed of through an approved hazardous waste disposal program.
- Follow all local, state, and federal regulations for the disposal of chemical waste.
- If you are unsure about the proper disposal protocol, consult your institution's Environmental Health and Safety (EHS) department.

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References

- 1. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 2. chemicalbook.com [chemicalbook.com]
- 3. static.cymitquimica.com [static.cymitquimica.com]
- 4. Glove Selection Guide | Office of Environment, Health & Safety [ehs.berkeley.edu]
- 5. safety.fsu.edu [safety.fsu.edu]

- 6. fishersci.com [fishersci.com]
- 7. aksci.com [aksci.com]
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